

An In-depth Technical Guide on the Environmental Fate and Biodegradability of Triacetin

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Compound of Interest		
Compound Name:	Triacetin	
Cat. No.:	B1683017	Get Quote

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Executive Summary

Triacetin (glycerol triacetate), a versatile compound utilized across pharmaceutical, food, and cosmetic industries, demonstrates a favorable environmental profile characterized by rapid degradation and a low likelihood of persistence or bioaccumulation.[1][2] This technical guide offers a comprehensive examination of **Triacetin**'s environmental fate and biodegradability, presenting detailed methodologies from key experimental assessments and summarizing critical quantitative data. The principal mechanisms for **Triacetin**'s breakdown in the environment are hydrolysis and biodegradation, with atmospheric oxidation being a relevant pathway for aerial emissions.[1][3]

Physicochemical Properties Influencing Environmental Fate

A substance's environmental distribution and behavior are largely dictated by its physicochemical properties. The key properties of **Triacetin** are summarized below.

Table 1: Physicochemical Properties of **Triacetin**



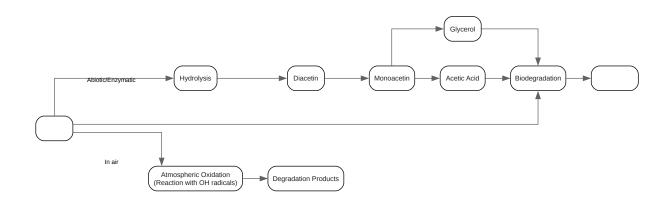
Property	Value	Reference
Molecular Formula	C9H14O6	[3]
Molecular Weight	218.20 g/mol	[3]
Water Solubility	58,000 mg/L at 25 °C	[3]
Vapor Pressure	2.48 x 10-3 mm Hg at 25 °C	[3]
Log Kow (Octanol-Water Partition Coefficient)	0.25	[3]
Henry's Law Constant	1.2 x 10-8 atm-cu m/mole (estimated)	[3]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	40 (estimated)	[3]

Triacetin's high water solubility and low octanol-water partition coefficient (Log Kow) suggest it will primarily reside in the aqueous phase of the environment and has a negligible potential for bioaccumulation.[4] Furthermore, its low vapor pressure and estimated Henry's Law constant indicate that volatilization from aquatic systems or damp soil is not a significant environmental fate process.[3] The low estimated soil organic carbon-water partitioning coefficient (Koc) points towards very high mobility within soil.[3]

Environmental Fate and Degradation Pathways Overview of Degradation Pathways

The environmental degradation of **Triacetin** is primarily driven by hydrolysis and biodegradation. In the atmosphere, its degradation is mainly due to reactions with hydroxyl radicals.







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